

Personal protective equipment for handling CK1-IN-3

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Compound of Interest

Compound Name: CK1-IN-3
Cat. No.: B10812554

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Essential Safety and Handling Guide for CK1-IN-3

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling of **CK1-IN-3**, a selective inhibitor of Casein Kinase 1 (CK1). Adherence to these guidelines is crucial for ensuring laboratory safety and the integrity of your research.

I. Personal Protective Equipment (PPE) and Safety Precautions

While a specific Safety Data Sheet (SDS) for **CK1-IN-3** is not publicly available, based on the nature of the compound as a bioactive small molecule and general laboratory safety standards, the following personal protective equipment and handling precautions are mandatory.

A. Standard Laboratory Attire:

- Lab Coat: A full-length laboratory coat must be worn at all times.
- Closed-Toe Shoes: Footwear that fully covers the feet is required.

B. Specific PPE for Handling **CK1-IN-3**:

PPE Category	Item	Specifications and Rationale
Eye Protection	Safety Glasses with Side Shields or Goggles	Essential to protect against accidental splashes of CK1-IN-3 solutions.
Hand Protection	Nitrile Gloves	Should be worn at all times when handling the solid compound or its solutions to prevent skin contact. Change gloves immediately if contaminated.
Respiratory Protection	N95 or Higher Respirator	Recommended when handling the solid powder to avoid inhalation of fine particles. Work in a well-ventilated area or a chemical fume hood.

C. General Handling Precautions:

- Avoid contact with eyes, skin, and clothing.
- Avoid inhalation of dust or aerosols.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

II. Operational Plan: Storage and Solution Preparation

Proper storage and preparation of **CK1-IN-3** are critical for maintaining its stability and activity.

A. Storage of Solid Compound:

Parameter	Recommendation
Temperature	Store at -20°C for long-term storage.
Light	Protect from light.
Container	Keep in a tightly sealed container.

B. Stock Solution Preparation and Storage:

CK1-IN-3 is typically dissolved in an organic solvent such as Dimethyl Sulfoxide (DMSO).

Parameter	Recommendation
Solvent	DMSO
Storage Temperature	Aliquot and store at -80°C for up to 6 months or -20°C for up to 1 month. [1]
Freeze-Thaw Cycles	Avoid repeated freeze-thaw cycles to maintain compound integrity.

Quantitative Data Summary:

Property	Value
Molecular Weight	328.39 g/mol [2]
Formula	C ₁₇ H ₁₆ N ₂ O ₃ S [2]
CAS Number	349438-74-0 [2]
Appearance	Solid [2]
IC ₅₀ for CK1δ	2.22 μM [1]

III. Disposal Plan

Dispose of **CK1-IN-3** and any contaminated materials in accordance with institutional and local regulations for chemical waste.

A. Unused Solid Compound and Solutions:

- Treat as hazardous chemical waste.
- Collect in a designated, sealed, and properly labeled waste container.

B. Contaminated Materials:

- Gloves, pipette tips, and other disposable materials that have come into contact with **CK1-IN-3** should be disposed of as chemical waste.

IV. Experimental Protocol: Inhibition of Wnt/ β -catenin Signaling in Colon Cancer Cells

This protocol provides a general framework for utilizing **CK1-IN-3** to study its effects on the Wnt/ β -catenin signaling pathway in a cancer cell line.

A. Cell Culture:

- Culture a human colon cancer cell line with an active Wnt/ β -catenin pathway (e.g., SW480, HCT116) in the recommended growth medium supplemented with fetal bovine serum (FBS) and antibiotics.
- Maintain the cells in a humidified incubator at 37°C with 5% CO₂.

B. Treatment with **CK1-IN-3**:

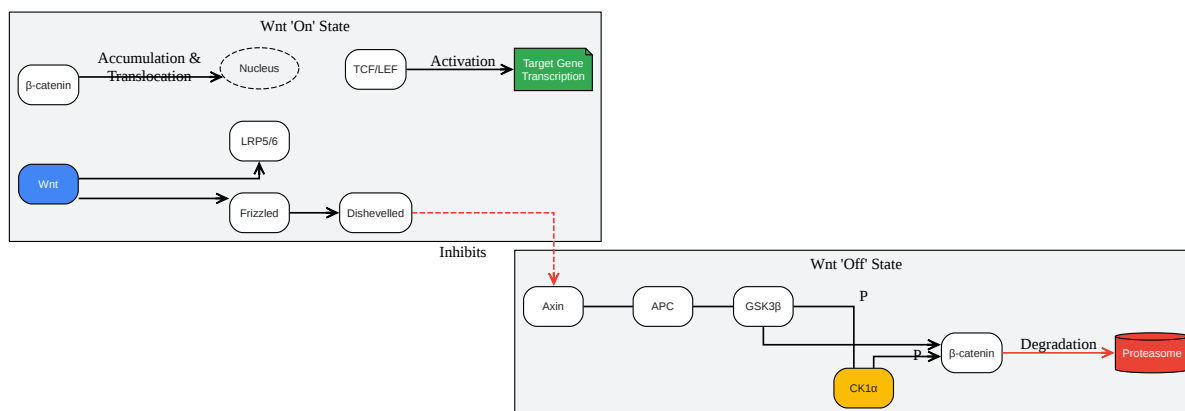
- Prepare a stock solution of **CK1-IN-3** in DMSO (e.g., 10 mM).
- Seed the colon cancer cells in appropriate culture vessels (e.g., 6-well plates) and allow them to adhere overnight.
- The following day, treat the cells with varying concentrations of **CK1-IN-3** (e.g., 0.1, 1, 5, 10 μ M) or a vehicle control (DMSO). The final DMSO concentration in the culture medium should be kept constant across all conditions and should not exceed 0.1%.
- Incubate the cells for the desired time period (e.g., 24, 48, or 72 hours).

C. Analysis of Wnt/ β -catenin Signaling:

- **Western Blotting:** Lyse the cells and perform western blotting to analyze the protein levels of key components of the Wnt pathway, such as β -catenin, and downstream targets like c-Myc and Cyclin D1.
- **Reporter Assay:** For cells stably expressing a TCF/LEF-responsive luciferase reporter, measure luciferase activity to quantify the transcriptional activity of the Wnt/ β -catenin pathway.

V. Wnt/ β -catenin Signaling Pathway

The following diagram illustrates the canonical Wnt/ β -catenin signaling pathway and the role of Casein Kinase 1 (CK1). In the "off" state, CK1 α is part of a destruction complex that phosphorylates β -catenin, targeting it for degradation. In the "on" state, Wnt ligands disrupt this complex, leading to β -catenin accumulation and downstream gene transcription. CK1 δ/ϵ isoforms can positively regulate the pathway.



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Caption: Canonical Wnt/β-catenin signaling pathway.

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References

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